

Spectroscopic Analysis of tert-Butylmalononitrile: An In-depth Technical Guide

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Compound of Interest

Compound Name: *tert-Butylmalononitrile*

Cat. No.: *B1266639*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of **tert-butylmalononitrile** using infrared (IR) spectroscopy and mass spectrometry (MS). Due to the unavailability of experimental spectra in public databases, this guide presents a detailed prediction of the spectral data based on the analysis of structurally related compounds, including malononitrile, tert-butyl cyanide, and 2,2-dimethylmalononitrile. Furthermore, it outlines detailed experimental protocols for acquiring IR and MS data for a solid organic compound like **tert-butylmalononitrile** and visualizes the analytical workflow and predicted fragmentation pathways.

Predicted Infrared (IR) Spectroscopy Analysis

Infrared spectroscopy is a powerful technique for identifying functional groups within a molecule. The predicted IR spectrum of **tert-butylmalononitrile** is expected to exhibit characteristic absorption bands corresponding to its nitrile and tert-butyl functionalities.

Table 1: Predicted Characteristic IR Absorption Bands for **tert-Butylmalononitrile**

Wavenumber (cm ⁻¹)	Vibration Type	Predicted Intensity	Rationale
~2250	C≡N stretch	Strong, Sharp	The nitrile group (C≡N) typically shows a strong and sharp absorption in the 2260-2240 cm ⁻¹ region. This is a highly characteristic peak for nitriles.
2970-2950	C-H stretch (tert-butyl)	Strong	Asymmetric stretching of the C-H bonds in the methyl groups of the tert-butyl moiety.
2870	C-H stretch (tert-butyl)	Medium	Symmetric stretching of the C-H bonds in the methyl groups of the tert-butyl moiety.
~1470	C-H bend (tert-butyl)	Medium	Asymmetric bending (scissoring) of the C-H bonds in the methyl groups.
~1370	C-H bend (tert-butyl)	Medium	Symmetric bending (umbrella) of the C-H bonds in the methyl groups. This can sometimes appear as a doublet.
~1260	C-C skeletal (tert-butyl)	Medium	Skeletal vibrations of the quaternary carbon and the attached methyl groups.

~1210	C-C skeletal (tert-butyl)	Medium	Skeletal vibrations of the quaternary carbon and the attached methyl groups.
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Predicted Mass Spectrometry (MS) Analysis

Electron ionization mass spectrometry (EI-MS) provides information about the molecular weight and structural fragments of a compound. The mass spectrum of **tert-butylmalononitrile** is predicted to show a molecular ion peak and characteristic fragment ions resulting from the cleavage of the tert-butyl group and the malononitrile backbone.

Table 2: Predicted Major Fragment Ions in the Mass Spectrum of **tert-Butylmalononitrile**

m/z Ratio	Proposed Fragment Ion	Formula	Predicted Relative Abundance	Fragmentation Pathway
122	[M] ⁺	[C ₇ H ₁₀ N ₂] ⁺	Low to absent	Molecular ion. May be weak or absent due to the instability of the tertiary carbocation formed upon fragmentation.
107	[M - CH ₃] ⁺	[C ₆ H ₇ N ₂] ⁺	Medium	Loss of a methyl radical from the tert-butyl group.
66	[M - C ₄ H ₈] ⁺	[C ₃ H ₂ N ₂] ⁺	Medium	Loss of isobutylene via a rearrangement process.
57	[C ₄ H ₉] ⁺	[C ₄ H ₉] ⁺	High (likely base peak)	Formation of the stable tert-butyl cation.
41	[C ₃ H ₅] ⁺	[C ₃ H ₅] ⁺	Medium	Further fragmentation of the tert-butyl cation or rearrangement and cleavage of the malononitrile backbone.

Experimental Protocols

The following are detailed protocols for the analysis of a solid organic compound like **tert-butylmalononitrile** using Attenuated Total Reflectance Fourier-Transform Infrared (ATR-FTIR)

Spectroscopy and Electron Ionization Mass Spectrometry (EI-MS).

Attenuated Total Reflectance Fourier-Transform Infrared (ATR-FTIR) Spectroscopy

Objective: To obtain the infrared spectrum of solid **tert-butylmalononitrile**.

Materials and Equipment:

- FTIR spectrometer with an ATR accessory (e.g., with a diamond or zinc selenide crystal)
- Spatula
- **tert-Butylmalononitrile** sample (solid)
- Solvent for cleaning (e.g., isopropanol or acetone)
- Lint-free wipes

Procedure:

- Background Spectrum:
 - Ensure the ATR crystal is clean by wiping it with a lint-free wipe dampened with a suitable solvent (e.g., isopropanol).
 - Allow the crystal to air dry completely.
 - Acquire a background spectrum. This will subtract the absorbance of the crystal and the ambient atmosphere from the sample spectrum.
- Sample Analysis:
 - Place a small amount of the solid **tert-butylmalononitrile** sample onto the center of the ATR crystal using a clean spatula.
 - Use the ATR pressure clamp to apply firm and even pressure to the sample, ensuring good contact with the crystal.

- Acquire the sample spectrum.
- Data Processing:
 - The software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
 - Label the significant peaks with their corresponding wavenumbers (cm^{-1}).

Electron Ionization Mass Spectrometry (EI-MS)

Objective: To obtain the mass spectrum of **tert-butylmalononitrile**.

Materials and Equipment:

- Mass spectrometer with an electron ionization (EI) source.
- Direct insertion probe or a gas chromatograph (GC) for sample introduction.
- Capillary tubes for solid sample loading.
- **tert-Butylmalononitrile** sample (solid).
- Volatile solvent (optional, for dissolving the sample if using GC).

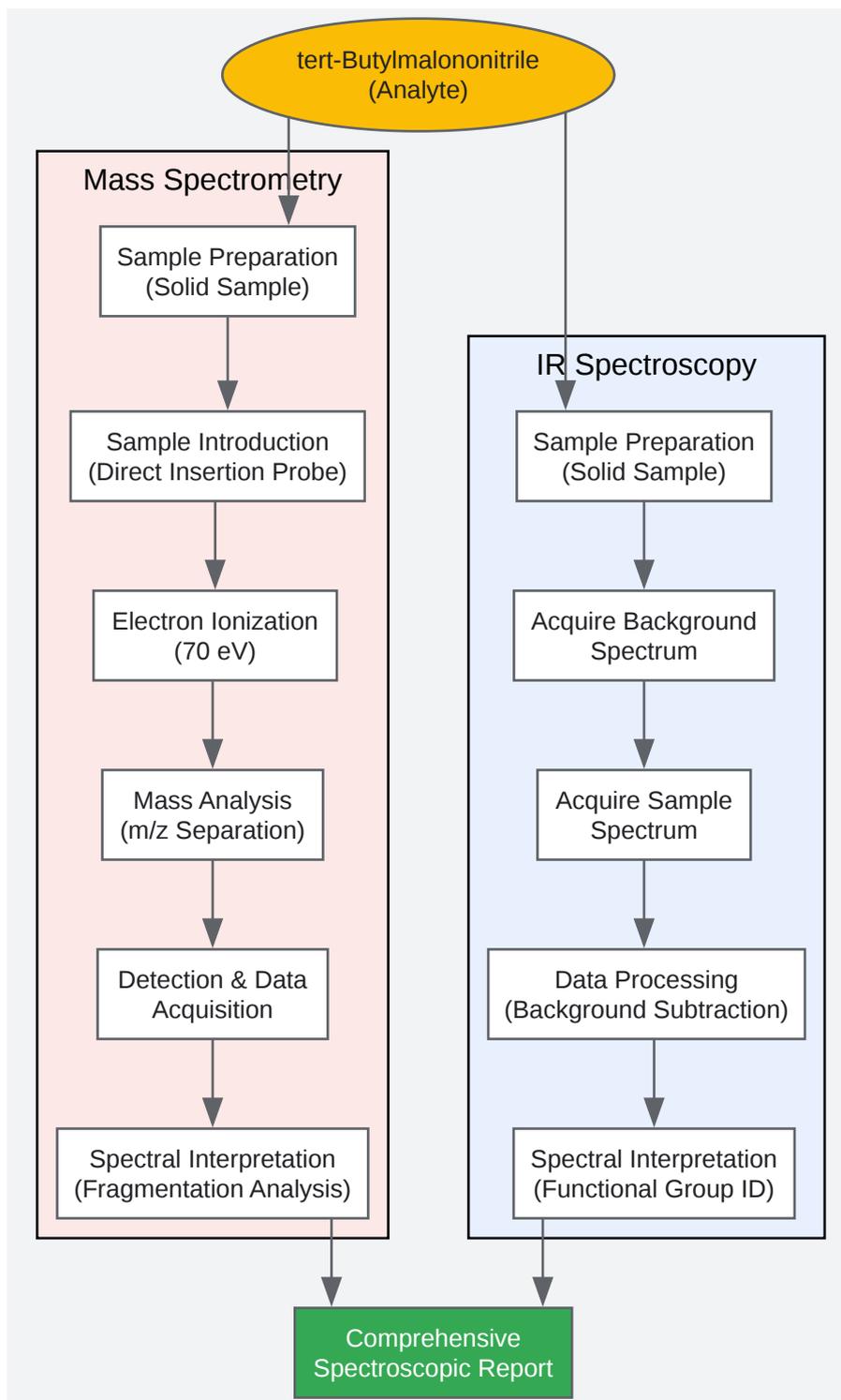
Procedure for Direct Insertion Probe:

- Sample Preparation:
 - Load a small amount of the solid **tert-butylmalononitrile** into a clean capillary tube.
- Instrument Setup:
 - Set the ion source to electron ionization (EI) mode, typically at 70 eV.
 - Set the mass analyzer to scan a suitable m/z range (e.g., 35-200 amu).
 - Ensure the vacuum in the mass spectrometer is at the appropriate level.

- Sample Introduction:
 - Insert the direct insertion probe with the sample capillary into the mass spectrometer.
 - Gradually heat the probe to volatilize the sample into the ion source.
- Data Acquisition:
 - Acquire the mass spectrum as the sample volatilizes. Multiple scans can be averaged to improve the signal-to-noise ratio.
- Data Analysis:
 - Identify the molecular ion peak (if present) and the major fragment ions.
 - Determine the m/z values and relative abundances of the observed peaks.

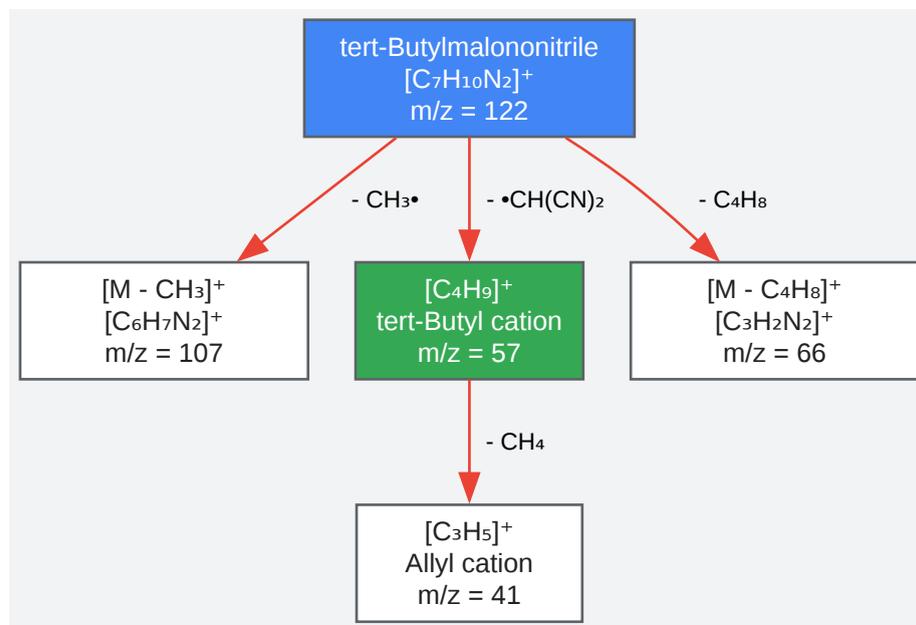
Visualizations

The following diagrams illustrate the logical workflow for the spectroscopic analysis and the predicted fragmentation pathway of **tert-butylmalononitrile**.



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Workflow for the spectroscopic analysis of *tert-butylmalononitrile*.



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Predicted fragmentation pathway of tert-butylmalononitrile in EI-MS.

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